

C.I. Mordant Red 94: A Technical Overview of a Diazo Compound

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Compound of Interest

Compound Name: *C.I. Mordant red 94*

Cat. No.: *B12377907*

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For Researchers, Scientists, and Drug Development Professionals

C.I. Mordant Red 94 is a synthetic dye belonging to the single azo class of compounds. While primarily utilized in the textile industry for its vibrant red hue and mordant dyeing properties, its chemical characteristics may be of interest to researchers in various scientific fields. This technical guide provides a consolidated overview of its known synonyms, chemical and physical properties, and a generalized experimental workflow for the evaluation of mordant dyes in a research context.

Synonyms and Identifiers

A comprehensive list of synonyms and identifiers for **C.I. Mordant Red 94** is presented in Table 1. This information is crucial for accurate identification and cross-referencing in scientific literature and chemical databases.

Table 1: Synonyms and Identifiers for **C.I. Mordant Red 94**

Category	Identifier
Common Name	C.I. Mordant Red 94
C.I. Name	C.I. 18841[1]
CAS Number	61931-83-7[1]
IUPAC Name	sodium p-[4,5-dihydro-4-[(2-hydroxy-5-methyl-3-nitrophenyl)azo]-3-methyl-5-oxo-1H-pyrazol-1-yl]benzenesulphonate[2][3]
Other Synonyms	Eriochrom Red G, Chrome Fast Red NL, Chrome Red GS[1]

Chemical and Physical Properties

The fundamental chemical and physical properties of **C.I. Mordant Red 94** are summarized in Table 2. These data points are essential for understanding the compound's behavior in various experimental settings.

Table 2: Chemical and Physical Properties of **C.I. Mordant Red 94**

Property	Value
Molecular Formula	C ₁₇ H ₁₄ N ₅ NaO ₇ S[1]
Molecular Weight	455.38 g/mol [1]
Molecular Structure	Single azo class[1]
Appearance	Red solid (inferred)

Manufacturing Methods

The synthesis of **C.I. Mordant Red 94** involves a two-step process:

- **Diazotization:** 2-Amino-4-methyl-6-nitrophenol is diazotized.[1]

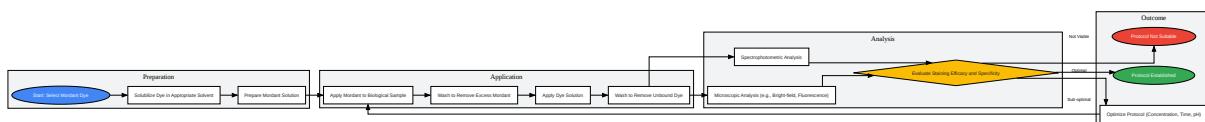
- Coupling: The resulting diazonium salt is coupled with 4-(3-Methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.[1]

Experimental Protocols

Extensive searches for specific experimental protocols detailing the application of **C.I. Mordant Red 94** in biological research, drug development, or related scientific fields did not yield any established methodologies. Its classification as a dye reagent suggests potential utility in staining or labeling applications; however, specific protocols for such uses are not readily available in the public domain.

Generalized Experimental Workflow for Mordant Dye Evaluation

In the absence of specific protocols for **C.I. Mordant Red 94**, a generalized workflow for evaluating a mordant dye for a hypothetical research application, such as cellular staining, is presented below. This logical framework can guide researchers in assessing the suitability of this or similar compounds for their specific needs.



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Caption: Generalized workflow for evaluating a mordant dye in a research application.

This diagram illustrates the key stages in assessing a mordant dye, from initial preparation and application to the final analysis and optimization of the staining protocol. Researchers can adapt this general framework to design experiments for specific mordant dyes and biological samples.

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- 3. sodium p-[4,5-dihydro-4-[(2-hydroxy-5-methyl-3-nitrophenyl)azo]-3-methyl-5-oxo-1H-pyrazol-1-yl]benzenesulphonate | 61931-83-7 [chemicalbook.com]
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